

An In-depth Technical Guide to Cy3.5 Alkyne for Bioconjugation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cy3.5 alkyne

Cat. No.: B12375166

[Get Quote](#)

For researchers, scientists, and drug development professionals venturing into bioconjugation, the selection of appropriate fluorescent probes is paramount for sensitive and reliable detection. **Cy3.5 alkyne** has emerged as a versatile and robust tool for the fluorescent labeling of biomolecules. This guide provides a comprehensive overview of its properties, bioconjugation methodologies, and key applications.

Core Properties of Cy3.5 Alkyne

Cy3.5 is a bright, orange-red fluorescent dye known for its high photostability and quantum yield. The alkyne functional group allows for its covalent attachment to azide-modified biomolecules via "click chemistry."^{[1][2]} This specificity makes it an excellent choice for targeted labeling in complex biological samples. Both non-sulfonated and sulfonated versions are available, with the latter offering increased water solubility.^{[3][4]}

Quantitative Data Summary

For ease of comparison, the key quantitative data for **Cy3.5 alkyne** and its sulfonated derivative are summarized in the table below. These values are critical for designing and executing labeling experiments and for the quantitative analysis of results.

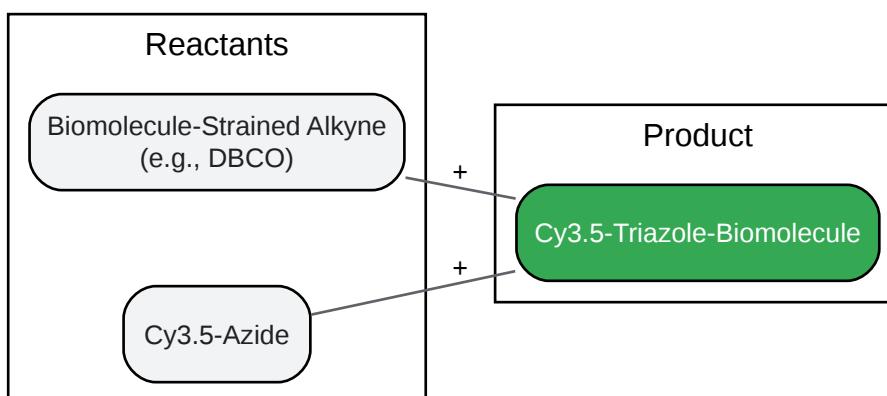
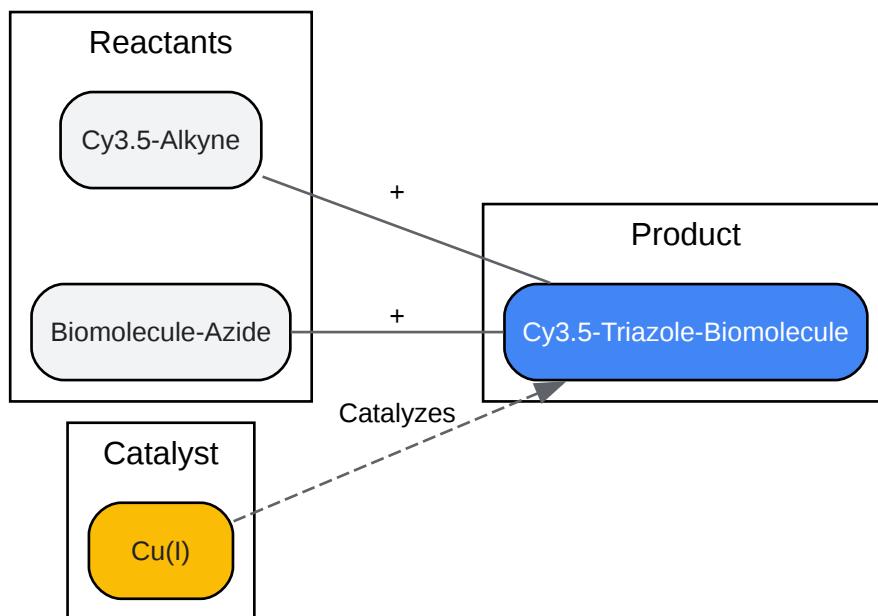
Property	Cy3.5 Alkyne	Sulfo-Cy3.5 Alkyne	Reference
Molecular Weight	~761.92 g/mol (protonated)	~1028.4 g/mol	[5]
Excitation Maximum (λ_{ex})	~579-581 nm	~576 nm	
Emission Maximum (λ_{em})	~591-596 nm	~603 nm	
Extinction Coefficient (ϵ)	~150,000 $\text{cm}^{-1}\text{M}^{-1}$	~139,000 $\text{cm}^{-1}\text{M}^{-1}$	
Quantum Yield (Φ)	~0.15	~0.11	
Solubility	DMSO, DMF	Water, DMSO, DMF	

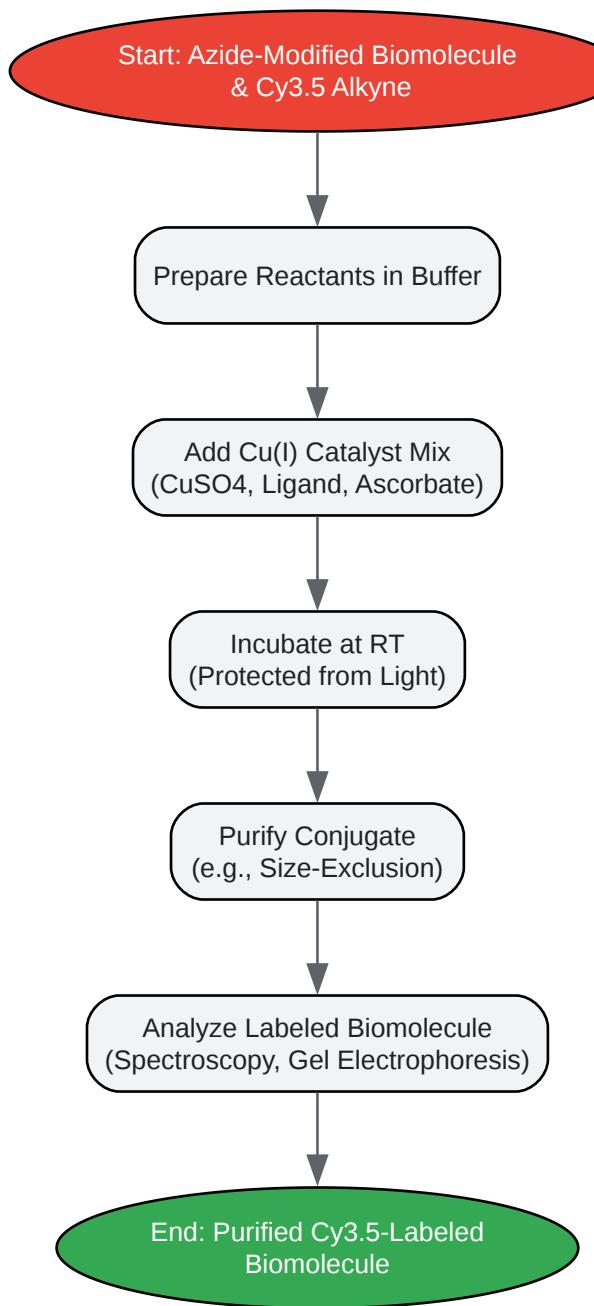
Bioconjugation Strategies with Cy3.5 Alkyne

The terminal alkyne group of **Cy3.5 alkyne** enables its participation in highly efficient and specific cycloaddition reactions with azide-containing molecules. The two primary methods for this bioconjugation are the Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) and the Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC).

Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

CuAAC is the most widely used "click" reaction for bioconjugation due to its high efficiency, rapid kinetics, and bioorthogonality. The reaction involves the use of a copper(I) catalyst to form a stable triazole linkage between the alkyne on the Cy3.5 dye and an azide group on the target biomolecule.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cyanine 3.5 alkyne [equivalent to Cy3.5® alkyne] | AAT Bioquest [aatbio.com]
- 2. Cyanine3.5 Dye | AxisPharm [axispharm.com]
- 3. lumiprobe.com [lumiprobe.com]
- 4. apexbt.com [apexbt.com]
- 5. vectorlabs.com [vectorlabs.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Cy3.5 Alkyne for Bioconjugation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12375166#cy3-5-alkyne-for-beginners-in-bioconjugation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com